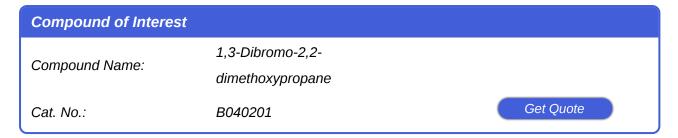


Solubility Profile of 1,3-Dibromo-2,2-dimethoxypropane: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **1,3-Dibromo-2,2-dimethoxypropane** in common organic solvents. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on qualitative solubility information and outlines established experimental protocols for determining solubility.

Core Executive Summary

1,3-Dibromo-2,2-dimethoxypropane is a halogenated organic compound recognized for its utility as a synthetic intermediate, particularly in the formation of heterocyclic compounds and in cross-coupling reactions.[1] An understanding of its solubility is critical for its application in pharmaceutical synthesis and materials science. This guide summarizes the known qualitative solubility of this compound and provides general methodologies for its quantitative determination.

Solubility Data

While specific quantitative solubility data (e.g., in g/100 mL or mol/L at specified temperatures) for **1,3-Dibromo-2,2-dimethoxypropane** is not readily available in peer-reviewed literature or chemical databases, qualitative assessments consistently indicate its solubility profile. The compound is generally described as being readily soluble in a range of common organic solvents and has limited solubility in water.



Table 1: Qualitative Solubility of 1,3-Dibromo-2,2-dimethoxypropane

| Solvent | Qualitative Solubility | Source |
|-----------------|---|--------|
| Methanol | Soluble; solubility increases with heat.[2] | [2] |
| Ethanol | Readily soluble; can be purified by recrystallization.[1] | [1][2] |
| Acetone | Readily soluble.[1][3] | [1][3] |
| Dichloromethane | Readily soluble.[1] | [1] |
| Ether | Soluble.[3] | [3] |
| Chloroform | Soluble.[3] | [3] |
| Water | Limited to sparingly soluble.[1] | [1] |

Experimental Protocols for Solubility Determination

The following are generalized experimental protocols for determining the solubility of an organic compound like **1,3-Dibromo-2,2-dimethoxypropane**. These methods can be adapted to generate quantitative data.

Method 1: Gravimetric Method (Shake-Flask)

This is a traditional and widely used method for determining thermodynamic solubility.

Materials:

- 1,3-Dibromo-2,2-dimethoxypropane
- Selected organic solvent
- Thermostatically controlled shaker bath
- Analytical balance



- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Vials

Procedure:

- An excess amount of 1,3-Dibromo-2,2-dimethoxypropane is added to a known volume of the selected organic solvent in a sealed vial.
- The vial is placed in a thermostatically controlled shaker bath and agitated at a constant temperature until equilibrium is reached. This may take several hours to days.
- Once equilibrium is achieved, the solution is allowed to stand to allow undissolved solid to settle.
- A sample of the supernatant is carefully withdrawn and filtered to remove any undissolved solid.
- A known volume of the filtrate is transferred to a pre-weighed container.
- The solvent is evaporated, and the container with the solid residue is weighed.
- The solubility is calculated as the mass of the dissolved solid per volume of the solvent (e.g., g/100 mL).

Method 2: Spectroscopic Method

This method is suitable for compounds with a chromophore or when a suitable spectroscopic technique can be employed for quantification.

Materials:

- Same as the gravimetric method.
- Spectrophotometer (e.g., UV-Vis or other appropriate spectroscopic instrument).

Procedure:

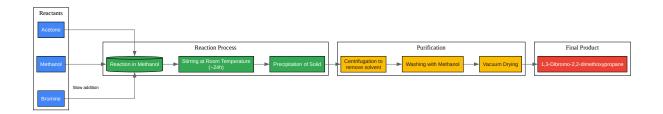
• Prepare a saturated solution as described in the gravimetric method (steps 1-4).



- Prepare a series of standard solutions of 1,3-Dibromo-2,2-dimethoxypropane of known concentrations in the solvent of interest.
- Measure the absorbance or other spectroscopic response of the standard solutions to generate a calibration curve.
- Dilute the filtered saturated solution to a concentration that falls within the range of the calibration curve.
- Measure the spectroscopic response of the diluted sample.
- Use the calibration curve to determine the concentration of the diluted sample and then calculate the concentration of the original saturated solution.

Synthesis Workflow

The synthesis of **1,3-Dibromo-2,2-dimethoxypropane** is a key process for its availability in research and development. The following diagram illustrates a common synthetic route.



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